

6-Chloro-5-methylpyridine-2-carbonitrile chemical structure and CAS number

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-Chloro-5-methylpyridine-2-carbonitrile

Cat. No.: B1456811

[Get Quote](#)

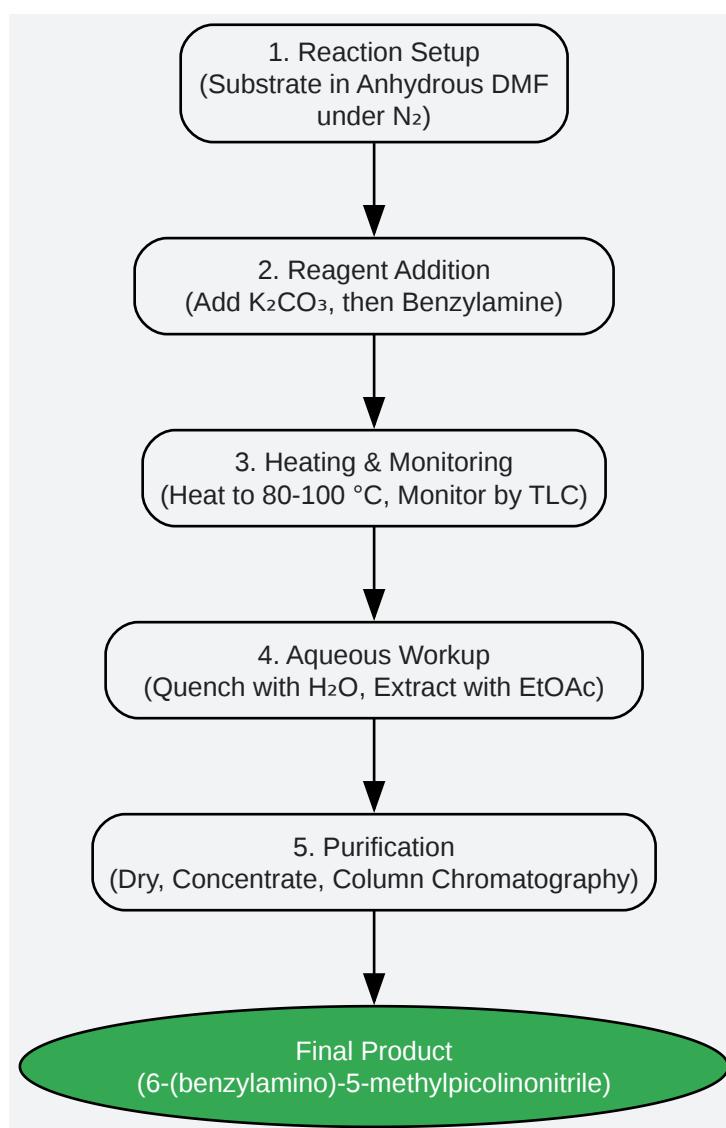
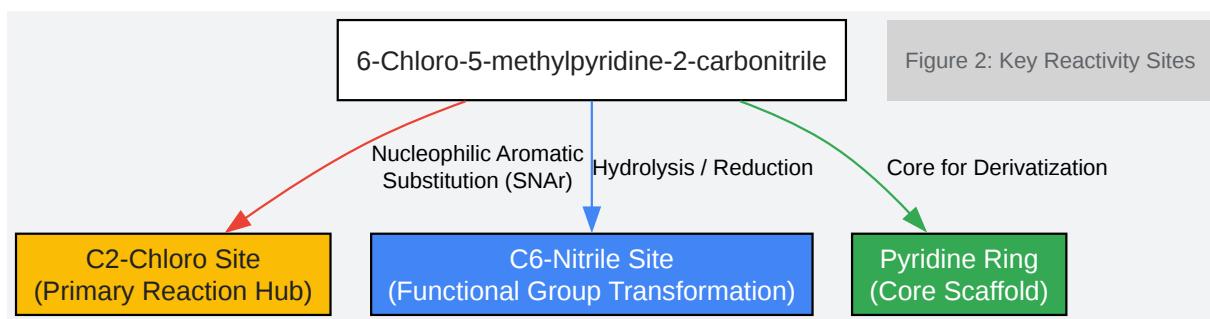
Chemical Identity and Physicochemical Properties

6-Chloro-5-methylpyridine-2-carbonitrile is a substituted pyridine derivative characterized by the presence of a chloro, a methyl, and a nitrile group attached to the core aromatic ring. These functional groups impart specific reactivity and properties that make it a valuable precursor in multi-step synthesis.

Chemical Structure and Core Identifiers

The unique arrangement of its functional groups dictates its chemical behavior, particularly the susceptibility of the chlorine atom at the 2-position to nucleophilic displacement.

- IUPAC Name: 6-chloro-5-methyl-2-pyridinecarbonitrile[3]
- CAS Number: 875293-89-3[3][4][5]
- Molecular Formula: C₇H₅ClN₂[3][4]
- SMILES: CC1=C(Cl)N=C(C=C1)C#N[4]
- InChI Key: XUAHTIHTHZLYFK-UHFFFAOYSA-N[3]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. nbinno.com [nbinno.com]
- 3. 6-Chloro-5-methylpyridine-2-carbonitrile | 875293-89-3 [sigmaaldrich.com]
- 4. chemscene.com [chemscene.com]
- 5. 875293-89-3|6-Chloro-5-methylpyridine-2-carbonitrile|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [6-Chloro-5-methylpyridine-2-carbonitrile chemical structure and CAS number]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1456811#6-chloro-5-methylpyridine-2-carbonitrile-chemical-structure-and-cas-number>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com